Technical Guide: Boc-Methylaminooxyacetic Acid DCHA

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Compound of Interest

Compound Name:	*Boc-methylaminooxyacetic acid dcha*
CAS No.:	*1185005-62-2*
Cat. No.:	*B3217793*

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Advanced Building Block for Neoglycoconjugates and Peptidomimetics

Part 1: Executive Summary

Boc-methylaminooxyacetic acid DCHA (CAS: 1185005-62-2) is a specialized peptidomimetic building block used primarily to introduce the

-methylaminooxy motif into peptide backbones. Unlike standard aminooxy reagents that react with carbonyls to form open-chain oximes, the

-methylated variant enables neoglycosylation—a chemoselective ligation that retains the closed-ring pyranose structure of reducing sugars.

This guide details the physicochemical properties, desalting protocols, and synthetic applications of this compound, with a specific focus on its utility in generating hydrolytically stable, conformationally defined glycoprotein mimetics.

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Part 2: Chemical Identity & Specifications[1][2][3][4]

The compound is supplied as a Dicyclohexylamine (DCHA) salt. The DCHA counterion stabilizes the free acid, which can be prone to decarboxylation or degradation as a free oil.

Property	Specification
Chemical Name	2-(N-(tert-butoxycarbonyl)-N-methylaminooxy)acetic acid · DCHA
Common Name	Boc-N(Me)-Aoa-OH[1] · DCHA
CAS Number	1185005-62-2
Molecular Formula	(Salt)
Molecular Weight	205.21 (Free Acid) + 181.32 (DCHA) = 386.53 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water (as salt)
Storage	+2°C to +8°C; Desiccate (Hygroscopic)

Structural Logic:

- Boc Group: Acid-labile protection for the

  -terminus, compatible with standard Boc/Benzyl SPPS or solution-phase synthesis.
- -Methyl Group: Prevents standard oxime formation (

  ), forcing the reaction with sugars to proceed via a cyclic

  -glycoside pathway.
- Aminooxy Backbone (

  ): Lowers the pKa of the amine (after deprotection), enhancing nucleophilicity at neutral pH compared to standard amines.

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Part 3: Critical Experimental Protocols

3.1. DCHA Salt Removal (Desalting)

Context: The DCHA salt must be converted to the free acid prior to coupling. DCHA is a secondary amine that will compete for the activated carboxylate, leading to side reactions.

Protocol:

- Suspend: Suspend 1.0 mmol of Boc-methylaminooxyacetic acid · DCHA in 15 mL of Ethyl Acetate (EtOAc).
- Acidify: Add 15 mL of 0.5 M $KHSO_4$ (aq). Shake vigorously in a separatory funnel until the solid dissolves completely.
  - Expert Note: Avoid strong mineral acids (HCl) if possible, as the Boc group is acid-labile. $KHSO_4$ is mild and effective.
- Extract: Separate the organic layer. Extract the aqueous layer twice more with EtOAc (2 x 10 mL).
- Wash: Combine organic layers and wash with brine (saturated NaCl) to remove residual water/acid.
- Dry: Dry over anhydrous Na_2SO_4 for 15 minutes. Filter.
- Evaporate: Concentrate in vacuo to yield the free acid as a viscous oil. Use immediately.

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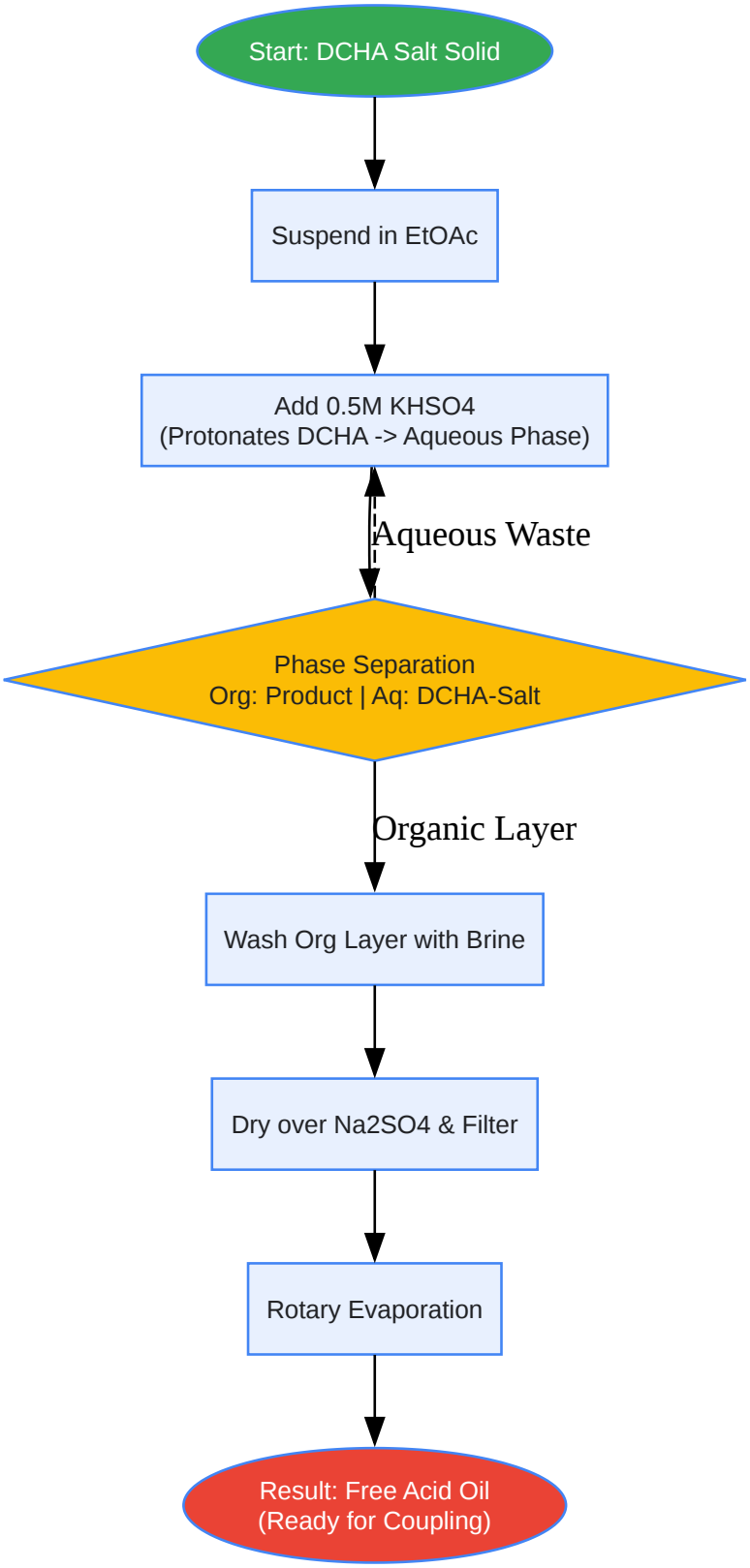

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Figure 1: Workflow for converting the stable DCHA salt into the reactive free acid form.

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3.2. Peptide Coupling Strategy

The

-methylaminooxy group introduces steric bulk and alters the electronic properties of the carboxylate.

- Activation: Use EDC/HOBt or DIC/Oxyma.
- Stoichiometry: Use 1.2 – 1.5 equivalents of the free acid relative to the amine on the resin/peptide.
- Monitoring: Standard Ninhydrin (Kaiser) tests may be inconclusive if coupling to a secondary amine. Use Chloranil test or micro-cleavage LC-MS.

Part 4: Advanced Application – Neoglycosylation[6]

The primary utility of this building block is the synthesis of neoglycoconjugates.

Mechanism of Action:

- Deprotection: The Boc group is removed (e.g., 50% TFA/DCM), exposing the

  moiety.
- Ligation: The peptide is incubated with a reducing sugar (e.g., Glucose, Lactose) in aqueous buffer (pH 4–6).
- Outcome: Unlike simple aminooxy groups (

) which form open-chain oximes, the

  -methyl group prevents dehydration to the oxime. Instead, the nitrogen attacks the anomeric carbon, forming a closed-ring

  -glycoside.

Why this matters:

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- Structural Integrity: Retains the pyranose ring of the sugar, preserving the 3D epitope recognized by lectins and antibodies.
- Stability: The resulting

  -glycosidic bond is hydrolytically stable, unlike natural

  -glycosides which can be cleaved by glycosidases.

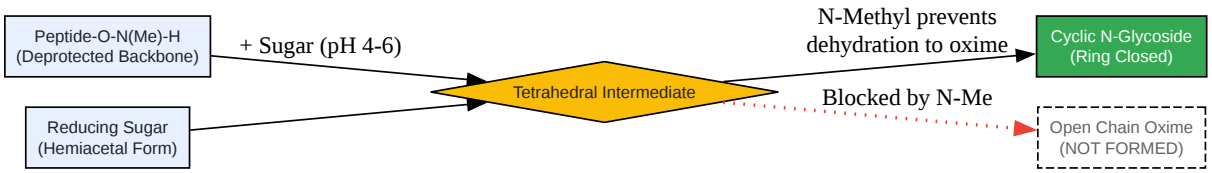

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Figure 2: Chemoselective ligation mechanism. The N-methyl group directs the pathway toward the stable, ring-closed N-glycoside.

Part 5: Quality Control & Analytics

Test	Method	Expected Result
Identity	1H-NMR (DMSO-d6)	1.45 (s, 9H, Boc), 3.10 (s, 3H, N-Me), 4.30 (s, 2H, CH2). DCHA signals: Multiplets 1.0–2.0 ppm.
Purity	HPLC (C18)	>98% (210 nm). Note: DCHA may elute separately or wash off depending on pH.
Mass Spec	ESI-MS (+)	= 206.1 (Free acid fragment) or adducts.

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